

Application Note: Analysis of Diisohexyl Phthalate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Diisohexyl phthalate*

Cat. No.: *B092407*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Diisohexyl phthalate (DIHP) is a phthalic acid ester used as a plasticizer to increase the flexibility and durability of various polymer materials. Like other phthalates, DIHP is not chemically bound to the polymer matrix and can leach into the environment, food, and other products. Due to concerns about phthalates acting as endocrine disruptors, sensitive and reliable analytical methods are required for their detection and quantification in various matrices.^[1] Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely used technique for the analysis of semi-volatile compounds like phthalates, offering high sensitivity and selectivity.^{[2][3]} This application note provides a detailed protocol for the analysis of **Diisohexyl phthalate** using GC-MS.

Principle

The GC-MS method involves a sample preparation step to extract DIHP from the sample matrix, followed by chromatographic separation and mass spectrometric detection. In the gas chromatograph, the volatilized sample is separated based on the components' boiling points and interactions with a stationary phase within a capillary column. The separated components then enter the mass spectrometer, where they are ionized, typically by electron ionization (EI). The resulting charged fragments are separated by their mass-to-charge ratio (m/z), creating a

unique mass spectrum for each compound that allows for positive identification and quantification.

Experimental Protocols

Materials and Reagents

- Solvents: HPLC or GC-grade Dichloromethane, Hexane, Cyclohexane, Tetrahydrofuran (THF).
- Standards: **Diisohexyl phthalate** (DIHP) analytical standard.
- Internal Standard (Optional but Recommended): Benzyl benzoate or a deuterated phthalate standard (e.g., Diisodecyl phthalate-d4).
- Glassware: Volumetric flasks, vials with PTFE-lined caps, syringes, and Pasteur pipettes. All glassware should be thoroughly cleaned and rinsed with solvent to avoid contamination.
Note: Avoid using plastic labware as it can be a significant source of phthalate contamination.^[2]
- Filters: 0.45 μ m PTFE syringe filters.

Standard Preparation

- Primary Stock Solution (e.g., 1000 μ g/mL): Accurately weigh 10 mg of DIHP analytical standard and dissolve it in 10 mL of dichloromethane or hexane in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the primary stock solution with the appropriate solvent (e.g., cyclohexane). A typical calibration range might be 0.1 μ g/mL to 50 μ g/mL.
- Internal Standard (IS) Solution: If used, prepare a stock solution of the IS (e.g., 100 μ g/mL) and spike it into all standards and samples at a constant concentration.

Sample Preparation (Example: Solid Polymer Matrix)

This protocol is a general guideline and may require optimization based on the specific sample matrix.

- Sample Comminution: Cut the polymer sample into small pieces (e.g., < 2 mm) to increase the surface area for extraction.
- Dissolution: Accurately weigh approximately 0.1 g of the sample into a glass vial. Add 5 mL of tetrahydrofuran (THF) to completely dissolve the polymer. Vortex or sonicate for 15-30 minutes to ensure complete dissolution.
- Polymer Precipitation: Add 5 mL of hexane to the solution to precipitate the polymer matrix. Vortex vigorously for 1 minute.
- Settling: Allow the sample to stand for at least 10 minutes for the precipitated polymer to settle.
- Filtration: Filter the supernatant through a 0.45 μ m PTFE syringe filter into a clean glass vial.
- Dilution: Take a known aliquot (e.g., 0.5 mL) of the filtered extract and dilute it to a final volume of 1.5 mL with cyclohexane. If an internal standard is used, it should be added at this stage.
- The sample is now ready for GC-MS analysis.

GC-MS Instrumentation and Parameters

The following table outlines typical instrumental parameters for phthalate analysis. These should be optimized for the specific instrument in use.

Parameter	Recommended Setting
Gas Chromatograph	Agilent 7890A GC System or equivalent
GC Column	Rxi-5ms, Rtx-440, or similar (30 m x 0.25 mm ID, 0.25 μ m film thickness)[2][3]
Inlet Temperature	280 °C
Injection Mode	Splitless (hold for 1 min)
Injection Volume	1 μ L
Carrier Gas	Helium or Hydrogen, constant flow at 1.0 - 1.5 mL/min
Oven Program	Initial: 100 °C, hold for 1 min. Ramp 1: 10 °C/min to 230 °C. Ramp 2: 25 °C/min to 300 °C, hold for 5-8 min.[4]
Mass Spectrometer	Agilent 5977B MSD, Shimadzu QP2010 Plus, or equivalent
MS Transfer Line Temp.	300 °C[4]
Ion Source Temperature	230 - 250 °C[4][5]
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (e.g., m/z 40-500) for initial identification and Selected Ion Monitoring (SIM) for enhanced sensitivity and quantification.

Data Presentation and Quantitative Analysis

Identification of **Diisohexyl phthalate** is achieved by comparing the retention time and the acquired mass spectrum of the peak in the sample chromatogram with that of a known standard. For quantification, a calibration curve is generated by plotting the peak area against the concentration of the prepared standards.

The table below summarizes key quantitative data for **Diisohexyl Phthalate**. Note that the primary characteristic ion for many phthalates is m/z 149, corresponding to the protonated

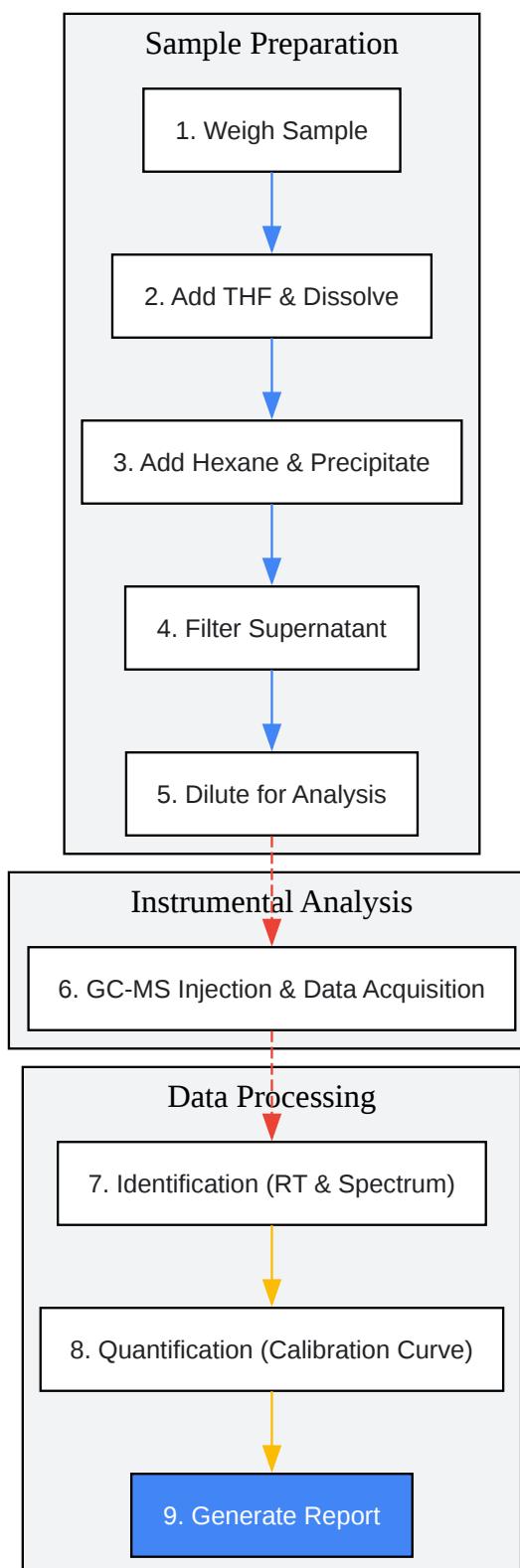
phthalic anhydride fragment.[3]

Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Diisohexyl phthalate	Analyte-dependent	149	334 (M ⁺)	249 ([M- C ₆ H ₁₃] ⁺)

Note: Retention time is column and method-dependent and must be confirmed experimentally.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the GC-MS analysis of **Diisohexyl phthalate** from a solid sample matrix.

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Caption: Workflow for DIHP analysis by GC-MS.

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